

A Comprehensive Spectroscopic Guide to Tert-butyl 3-formylpiperidine-1-carboxylate

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *Tert-butyl 3-formylpiperidine-1-carboxylate*

Cat. No.: *B051621*

[Get Quote](#)

This technical guide provides an in-depth analysis of the spectroscopic data for **Tert-butyl 3-formylpiperidine-1-carboxylate** (CAS No. 118156-93-7), a key intermediate in the synthesis of various pharmaceutical agents and complex organic molecules.^[1] Designed for researchers, scientists, and professionals in drug development, this document synthesizes data from Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS), grounded in established experimental protocols and authoritative references.

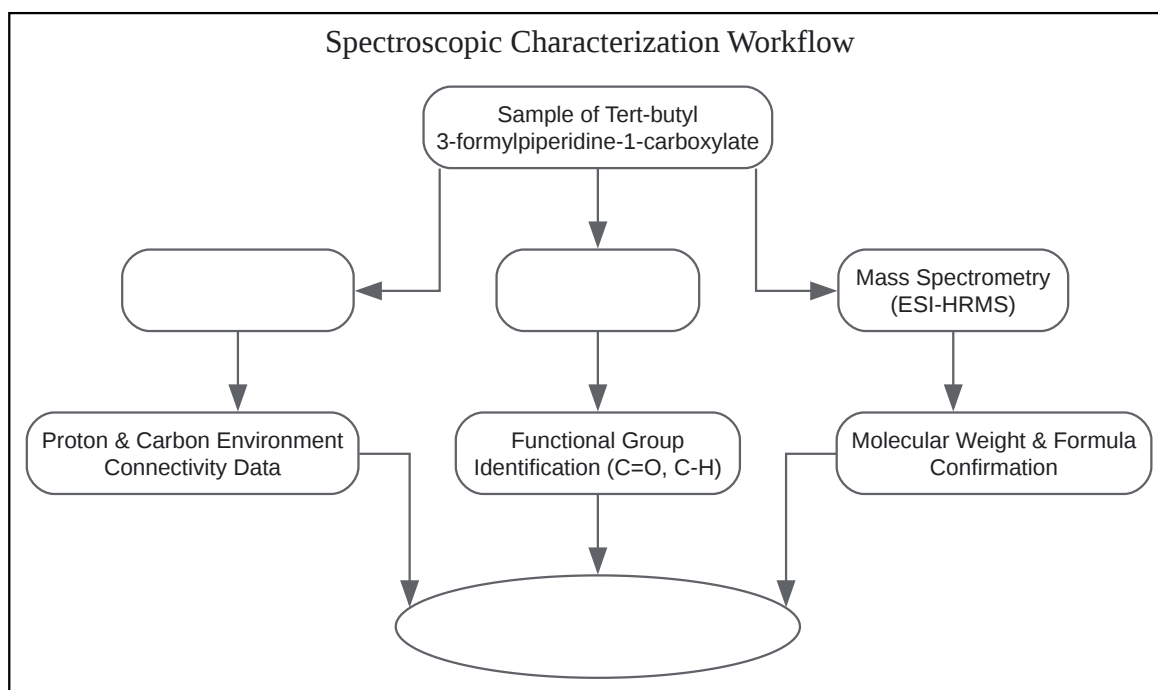
Introduction: The Molecular Profile

Tert-butyl 3-formylpiperidine-1-carboxylate, also known as 1-Boc-3-formylpiperidine, is a heterocyclic building block featuring a piperidine ring protected with a tert-butoxycarbonyl (Boc) group and functionalized with an aldehyde group at the 3-position. This specific arrangement of functional groups makes it a versatile reagent in synthetic chemistry.

Molecular Structure and Properties:

- Molecular Formula: $C_{11}H_{19}NO_3$ ^[2]
- Molecular Weight: 213.28 g/mol ^[2]
- Appearance: Typically a pale yellow oil.^[1]
- CAS Number: 118156-93-7^[2]

The strategic placement of the aldehyde allows for a wide range of chemical transformations, including reductive aminations, Wittig reactions, and aldol condensations, while the Boc protecting group ensures stability and allows for selective deprotection under acidic conditions. Understanding its spectroscopic signature is paramount for reaction monitoring, quality control, and structural confirmation.



[Click to download full resolution via product page](#)

Caption: Workflow for the complete spectroscopic characterization of the title compound.

References

- PubChem. **tert-Butyl 3-formylpiperidine-1-carboxylate**.
- Mor-Vaknin, N., et al. (2020). Stereoselective Activity of 1-Propargyl-4-styrylpiperidine-like Analogues That Can Discriminate between Monoamine Oxidase Isoforms A and B. *Journal of Medicinal Chemistry*. [Link]
- Ley, S. V., et al. (2021). Photoredox-Catalyzed Dehydrogenative Csp3–Csp2 Cross-Coupling of Alkylarenes to Aldehydes in Flow. *The Journal of Organic Chemistry*. [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Stereoselective Activity of 1-Propargyl-4-styrylpiperidine-like Analogues That Can Discriminate between Monoamine Oxidase Isoforms A and B - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. [sigmaaldrich.com](https://www.sigmaaldrich.com) [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- To cite this document: BenchChem. [A Comprehensive Spectroscopic Guide to Tert-butyl 3-formylpiperidine-1-carboxylate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b051621#spectroscopic-data-for-tert-butyl-3-formylpiperidine-1-carboxylate-nmr-ir-ms>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

